

Proper Disposal of Disodium Oxalate: A Procedural Guide

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Compound of Interest

Compound Name: *disodium;oxalate*

Cat. No.: *B12395303*

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This guide provides essential safety and logistical information for the proper handling and disposal of disodium oxalate (CAS No. 62-76-0), also known as sodium oxalate. The procedures outlined are intended for researchers, scientists, and drug development professionals to ensure safe laboratory operations and environmental compliance.

Immediate Safety and Handling

Disodium oxalate is a toxic chemical that requires careful handling. It is harmful if swallowed or in contact with skin and can cause serious eye damage.^{[1][2][3]} Adherence to strict safety protocols is mandatory.

Personal Protective Equipment (PPE): When handling disodium oxalate, the following PPE must be worn:

- **Eye Protection:** Chemical safety goggles or a face shield.^{[4][5]}
- **Hand Protection:** Chemical-resistant gloves (e.g., butyl, natural rubber).^{[4][6]}
- **Body Protection:** A lab coat or other protective clothing to prevent skin exposure.^{[5][7]}
- **Respiratory Protection:** In case of insufficient ventilation or dust generation, use a NIOSH/MSHA approved respirator or dust mask.^{[4][5]}

First Aid Measures:

- If Swallowed: Do NOT induce vomiting.[5] Call a physician or poison control center immediately.[5] If the person is conscious, have them drink water or milk.[4]
- Skin Contact: Immediately remove all contaminated clothing.[1] Flush the skin with plenty of running water for at least 15 minutes.[8] Seek medical attention if irritation occurs.[1]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[5] Get immediate medical attention.[5]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[8]

Quantitative Hazard Data

The following table summarizes key quantitative data for disodium oxalate.

Parameter	Value	Reference
CAS Number	62-76-0	[8]
Molecular Formula	$\text{Na}_2\text{C}_2\text{O}_4$	[4]
LD50 (Oral)	50-500 mg/kg	[4]
pH	~8 (30 g/L solution at 20°C)	[9]

Step-by-Step Disposal Protocol

The disposal of disodium oxalate waste must comply with all federal, state, and local environmental regulations.[8][10] Never dispose of this chemical down the drain or in regular trash.[2][11]

Methodology for Waste Handling and Disposal:

- Waste Collection:
 - Collect solid disodium oxalate waste, including contaminated materials (e.g., weigh boats, gloves, paper towels), in a dedicated, clearly labeled waste container.

- Use appropriate tools like a shovel or scoop to transfer spilled material into the container, avoiding dust generation.[\[6\]](#)[\[8\]](#)
- For solutions containing disodium oxalate, use a dedicated, sealed container.
- Container and Labeling:
 - The waste container must be made of a compatible material, be in good condition, and have a tightly sealing lid.
 - Label the container clearly with "Hazardous Waste," the full chemical name "Disodium Oxalate," and any associated hazard symbols (e.g., "Toxic").
- Temporary Storage:
 - Store the sealed waste container in a cool, dry, well-ventilated area designated for hazardous waste.[\[5\]](#)[\[8\]](#)
 - The storage area should be away from incompatible materials, particularly strong oxidizing agents and acids.[\[5\]](#)
- Professional Disposal:
 - Arrange for the collection and disposal of the waste through a licensed professional waste disposal service.[\[2\]](#)
 - Provide the service with the Safety Data Sheet (SDS) for disodium oxalate to ensure they can handle it appropriately.
 - It is the responsibility of the waste generator to properly characterize all waste materials according to applicable regulations.[\[2\]](#)

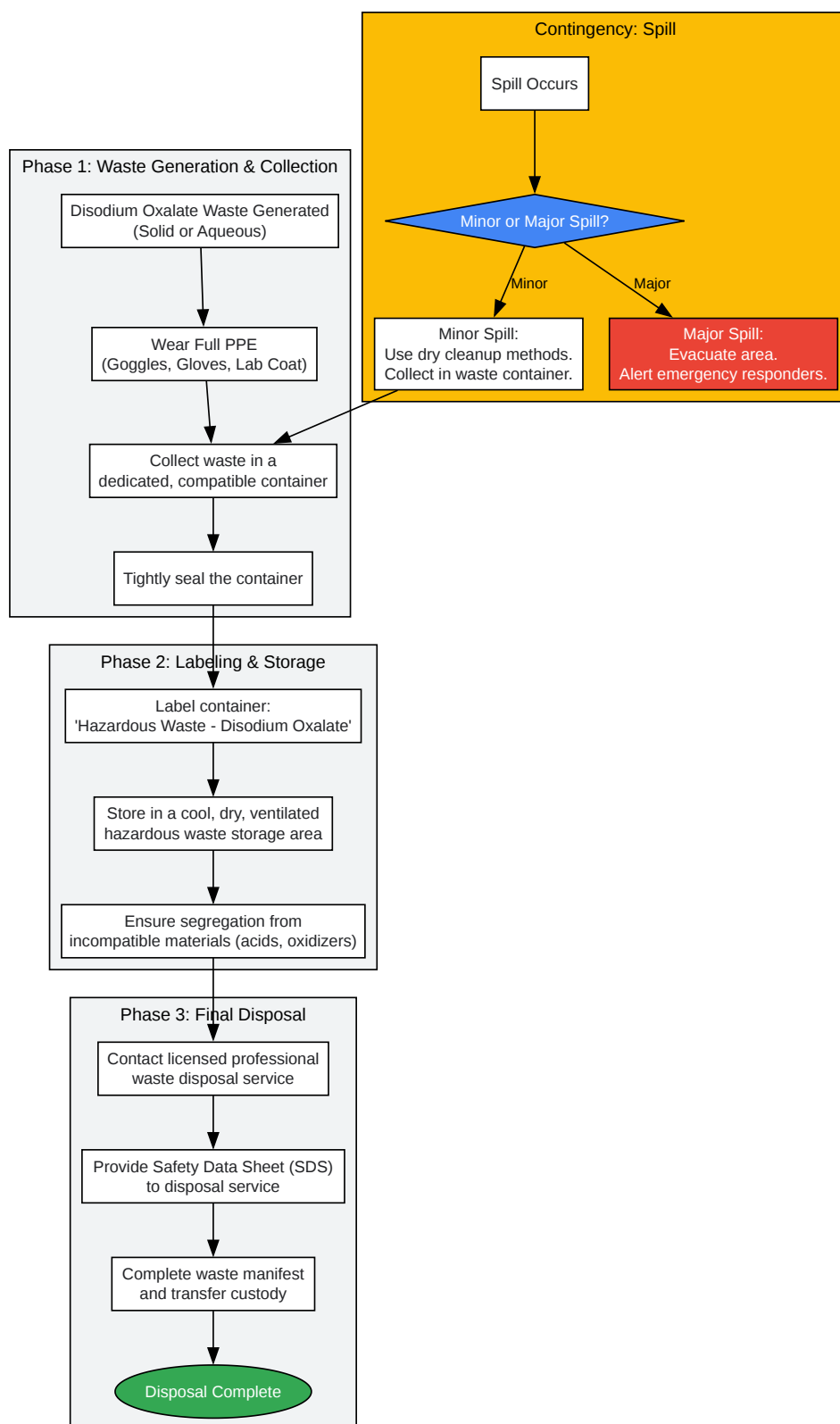
Spill Management Protocol:

- Minor Spills:
 - Ensure proper PPE is worn.

- Clean up spills immediately to avoid dust generation.[\[1\]](#)[\[6\]](#)
- Use dry cleanup procedures.[\[1\]](#) Sweep or vacuum the spilled solid and place it in a suitable, labeled container for waste disposal.[\[7\]](#)
- Major Spills:
 - Evacuate the area and move upwind.[\[1\]](#)
 - Alert your institution's emergency responders or environmental health and safety office.[\[1\]](#)
 - Prevent the spillage from entering drains or water courses.[\[1\]](#)
 - Contain the spill with sand, earth, or vermiculite.[\[1\]](#) Collect the material into labeled containers for disposal.[\[1\]](#)

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of disodium oxalate waste.



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Caption: Workflow for the safe disposal of disodium oxalate waste.

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